Technical Guide & Safety Data Sheet: Ethyl 3-Methylcinnamate

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Compound of Interest	
Compound Name:	*2-Propenoic acid, 3-(3-methylphenyl)-, ethyl ester*
CAS No.:	*62174-97-4*
Cat. No.:	*B6325609*

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CAS No: 1504-72-9 | Formula: $C_{12}H_{14}O_2$ | Mol.[1] Weight: 190.24 g/mol [1][2]

Chemical Identity & Structural Profiling

Ethyl 3-methylcinnamate (also known as Ethyl 3-phenylbut-2-enoate or Ethyl

-methylcinnamate) is the ethyl ester of 3-methylcinnamic acid. Structurally, it differs from ethyl cinnamate by the addition of a methyl group at the

-position of the alkene chain. This "magic methyl" insertion alters its steric profile and lipophilicity, making it a critical scaffold in medicinal chemistry for modulating metabolic stability and receptor binding affinity.

Synonyms & Identifiers

- IUPAC Name: Ethyl 3-phenylbut-2-enoate[3]
- Common Names: Ethyl

  -methylcinnamate; Ethyl 3-phenylcrotonate[3]

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- CAS Number: 1504-72-9[1][2][4]
- InChI Key: BSXHSWOMMFBMLL-MDZDMXLPSA-N (trans-isomer)

Applications in Research

- Pharmaceutical Intermediate: Used as a lipophilic building block in the synthesis of anticancer agents (e.g., piperazine derivatives targeting glioblastoma).
- Flavor & Fragrance Chemistry: Precursor for the diastereoselective synthesis of Ethyl methylphenylglycidate (Strawberry Aldehyde).
- Organic Synthesis: Substrate for asymmetric hydrogenation and transition-metal-catalyzed coupling reactions.

Hazard Identification & Risk Assessment (GHS)

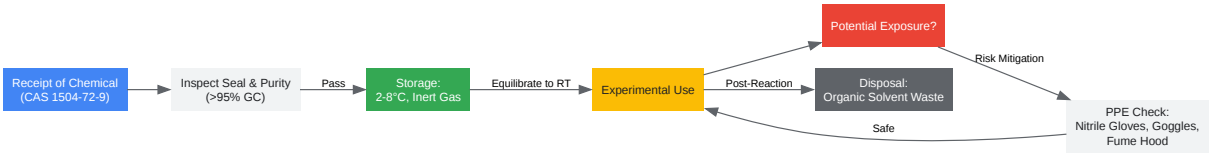
Note: While often classified as "Not Hazardous" under strict GHS criteria due to lack of acute toxicity data, the Precautionary Principle dictates handling this substance as a functional irritant.

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335
Flammable Liquids	Category 4	Combustible liquid.	H227

Risk Assessment Workflow

The following diagram outlines the decision logic for handling Ethyl 3-methylcinnamate in a research setting.

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Figure 1: Operational workflow for the safe intake, storage, and disposal of Ethyl 3-methylcinnamate.

Physicochemical Properties

Accurate physicochemical data is essential for reaction stoichiometry and purification planning.

Property	Value	Context/Notes
Physical State	Liquid	Clear, colorless to pale yellow oil.[3][5]
Boiling Point	116–119 °C	@ 4 Torr (Reduced Pressure).[4]
Boiling Point (atm)	~265–271 °C	Estimated based on Ethyl Cinnamate analog.
Density	1.05 g/cm³	@ 20 °C. Denser than water.
Flash Point	>110 °C (>230 °F)	Closed Cup.[6][7] Class IIIB Combustible.
Solubility (Water)	Insoluble	Hydrophobic ester.
Solubility (Organic)	Soluble	Miscible with EtOH, DMSO, DCM, Ethyl Acetate.[5]
Refractive Index	1.546	High refractive index due to conjugation.

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Handling, Storage, & Stability

Storage Protocols

- Temperature: Store at 2–8 °C (Refrigerated). While stable at room temperature, cooler storage prevents slow hydrolysis or transesterification.
- Atmosphere: Hygroscopic potential is low, but storage under Nitrogen or Argon is recommended to prevent oxidative degradation of the alkene double bond over long periods.
- Incompatibilities: Strong oxidizing agents (e.g., permanganates, peroxides) and strong bases (which cause hydrolysis to 3-methylcinnamic acid).

Stability Mechanisms

The

-methyl group provides steric protection to the double bond, making it slightly more resistant to nucleophilic attack compared to non-methylated ethyl cinnamate. However, prolonged exposure to UV light may induce E/Z isomerization.

Emergency Response & First Aid

Self-Validating Protocol: If exposure occurs, the immediate cessation of sensory irritation (burning, redness) serves as the validation of effective first aid.

Scenario	Immediate Action	Rationale
Eye Contact	Rinse with water for 15 min. Lift eyelids.	Dilution and mechanical removal of the ester.[8]
Skin Contact	Wash with soap and water.[9] Remove contaminated clothes.[9]	Lipophilic esters adhere to skin; soap is required for emulsification.
Inhalation	Move to fresh air.[9]	Vapor pressure is low, but mist can irritate mucous membranes.
Ingestion	Do NOT induce vomiting. Rinse mouth.[9]	Risk of aspiration pneumonia if vomited.

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Toxicological & Ecological Insight

Toxicology (Read-Across Approach)

Specific LD50 data for Ethyl 3-methylcinnamate is limited.[6] Data is extrapolated from its structural analog, Ethyl Cinnamate (CAS 103-36-6), supported by the "Methylation Effect" principle in drug design.

- Acute Oral Toxicity (Rat): LD50 > 4,000 mg/kg (Based on Ethyl Cinnamate).
- Skin Sensitization: Low potential. The methyl group increases lipophilicity (

  ), potentially increasing skin absorption rates compared to the unmethylated analog.
- Metabolism: Hydrolyzed in vivo by carboxylesterases to 3-methylcinnamic acid and ethanol.

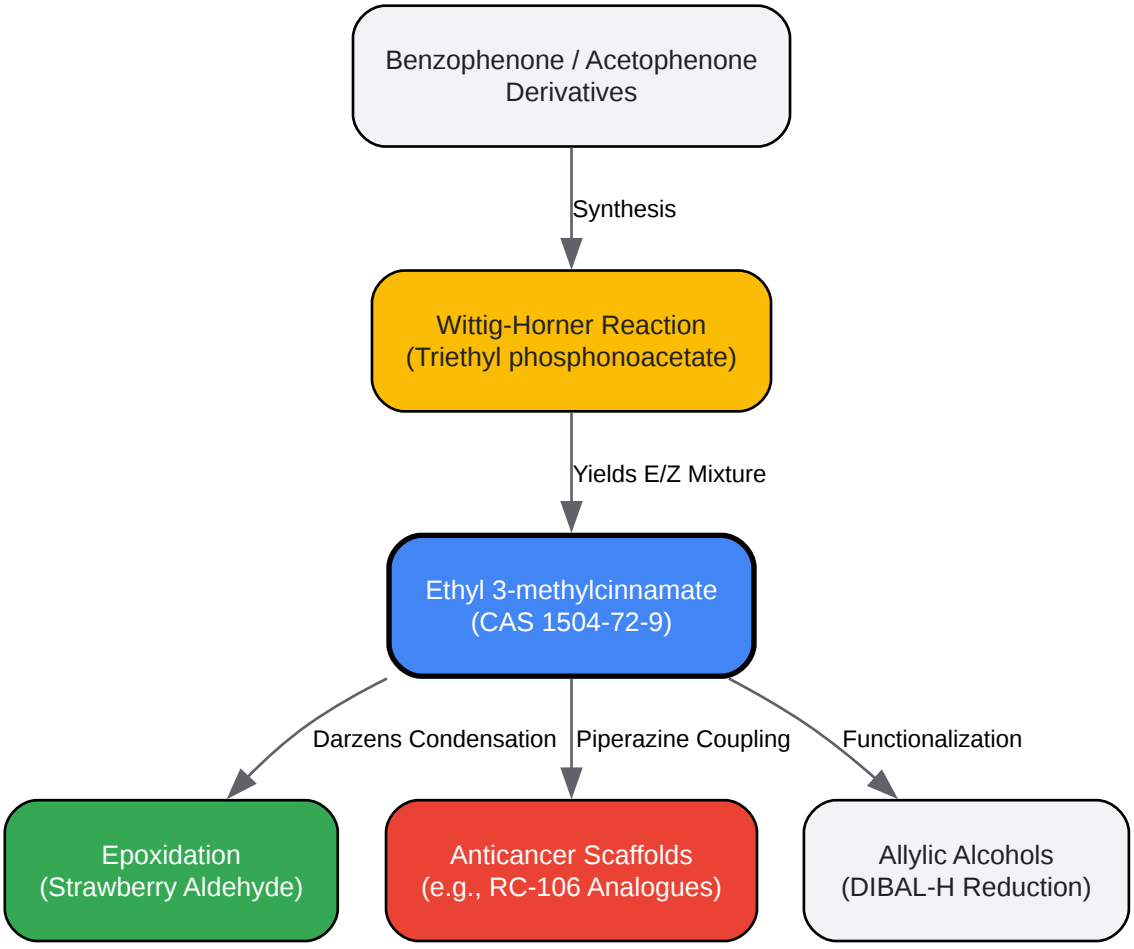
Ecological Fate

- Biodegradability: Expected to be readily biodegradable. Esters are generally cleaved rapidly in aqueous environments by microbial esterases.
- Aquatic Toxicity: Low water solubility limits acute aquatic hazard, but spills should be contained to prevent surface film formation.

Synthesis & Application Pathways

The following diagram illustrates the chemical utility of Ethyl 3-methylcinnamate in drug discovery and flavor synthesis.

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Figure 2: Synthetic utility of Ethyl 3-methylcinnamate as a divergent intermediate.[10]

Regulatory Landscape[12]

- TSCA (USA): Listed (Active Inventory).
- REACH (EU): Pre-registered / Low Tonnage Band.
- FEMA (Flavor): Generally Recognized as Safe (GRAS) for flavor use (FEMA No. varies by specific isomer mixture, check local regulations).

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